

physical and chemical properties of O-(cyclopropylmethyl)hydroxylamine HCl

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Compound of Interest

Compound Name: O-(cyclopropylmethyl)hydroxylamine Hydrochloride

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An In-depth Technical Guide on the Core Physical and Chemical Properties of O-(cyclopropylmethyl)hydroxylamine HCl

This technical guide provides a comprehensive overview of the known physical and chemical properties of **O-(cyclopropylmethyl)hydroxylamine hydrochloride** (HCl). The information is intended for researchers, scientists, and drug development professionals who utilize this compound as a key building block in synthetic chemistry. This document summarizes available quantitative data, outlines relevant experimental protocols for property determination, and visualizes key chemical pathways and analytical workflows.

Compound Identification and General Data

O-(cyclopropylmethyl)hydroxylamine HCl is a chemical reagent primarily used in organic synthesis.^[1] As a hydroxylamine derivative, it serves as a versatile precursor, particularly in the construction of nitrogen-containing heterocycles, which are common scaffolds in medicinal chemistry.^{[1][2]}

Table 1: Compound Identification

Identifier	Value	Citation
CAS Number	74124-04-2	[1][3][4]
Molecular Formula	C ₄ H ₁₀ ClNO	[3][4]
Synonyms	Cyclopropylmethoxyamine Hydrochloride, O- Cyclopropylmethyl- hydroxylamine, Hydrochloride	[3][4]
IUPAC Name	O- (cyclopropylmethyl)hydroxylam ine;hydrochloride	[3]
SMILES	C1CC1CON.Cl	[3]
InChIKey	HMMFZNBOQJOULD- UHFFFAOYSA-N	[3]

Physical Properties

The hydrochloride salt form of O-(cyclopropylmethyl)hydroxylamine exists as a white crystalline solid at room temperature.[5] The available quantitative physical data is summarized in Table 2.

Table 2: Physical Properties of O-(cyclopropylmethyl)hydroxylamine HCl

Property	Value	Notes	Citation
Molecular Weight	123.58 g/mol	[3][4]	
Melting Point	170-172 °C	Experimental	[6][7]
Appearance	White Solid	[5]	
Solubility	No quantitative data available.	As a hydrochloride salt, it is expected to be soluble in water and polar alcohols.	[8]
pKa	No quantitative data available.	The basicity of O-alkylhydroxylamines is generally lower than that of hydroxylamine.	[4]

Chemical and Computational Properties

This compound is noted for its utility as a precursor in [1][1]-sigmatropic rearrangements for synthesizing N-heterocycles.[2][9] Its stability as a bench-stable, solid hydrochloride salt makes it a practical reagent in multi-step syntheses.[2]

Table 3: Chemical and Computed Properties

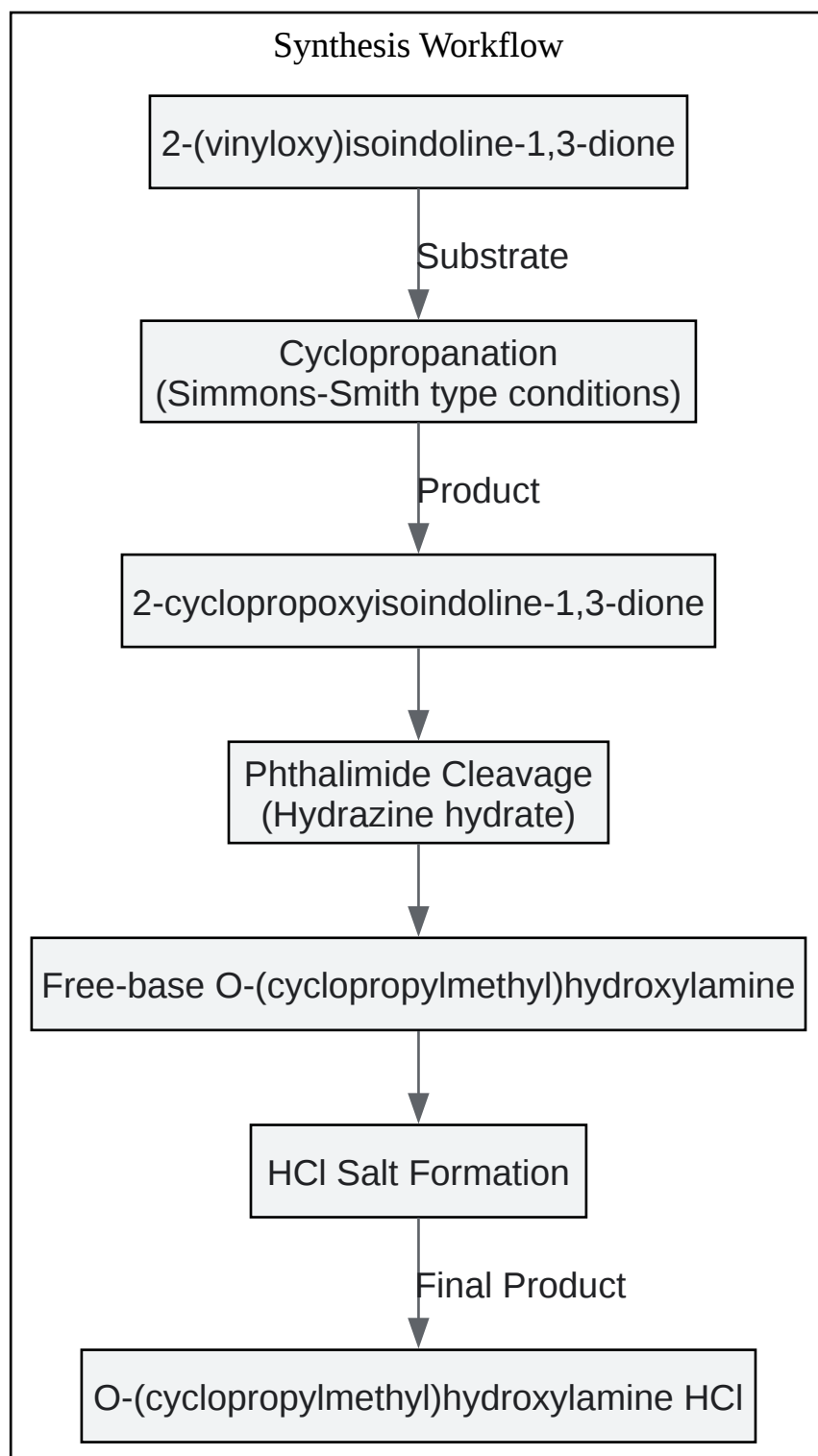
Property	Value	Notes	Citation
Topological Polar Surface Area (TPSA)	35.25 Å ²	Computed	[3][10]
logP	0.7085	Computed	[3][10]
Hydrogen Bond Donor Count	1	Computed	[3][10]
Hydrogen Bond Acceptor Count	2	Computed	[3][10]
Rotatable Bond Count	2	Computed	[3][10]

Experimental Protocols

Detailed experimental procedures for the characterization of O-(cyclopropylmethyl)hydroxylamine HCl are not widely published. However, standard methodologies for determining key physical properties are described below.

Synthesis Protocol

A scalable, three-step synthesis for O-(cyclopropylmethyl)hydroxylamine HCl has been reported.^{[2][9]} The general workflow involves the cyclopropanation of an N-O vinyl-connected precursor, followed by phthalimide cleavage and subsequent formation of the hydrochloride salt.^[9]



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Caption: Gram-scale synthesis workflow for O-(cyclopropylmethyl)hydroxylamine HCl.

Melting Point Determination

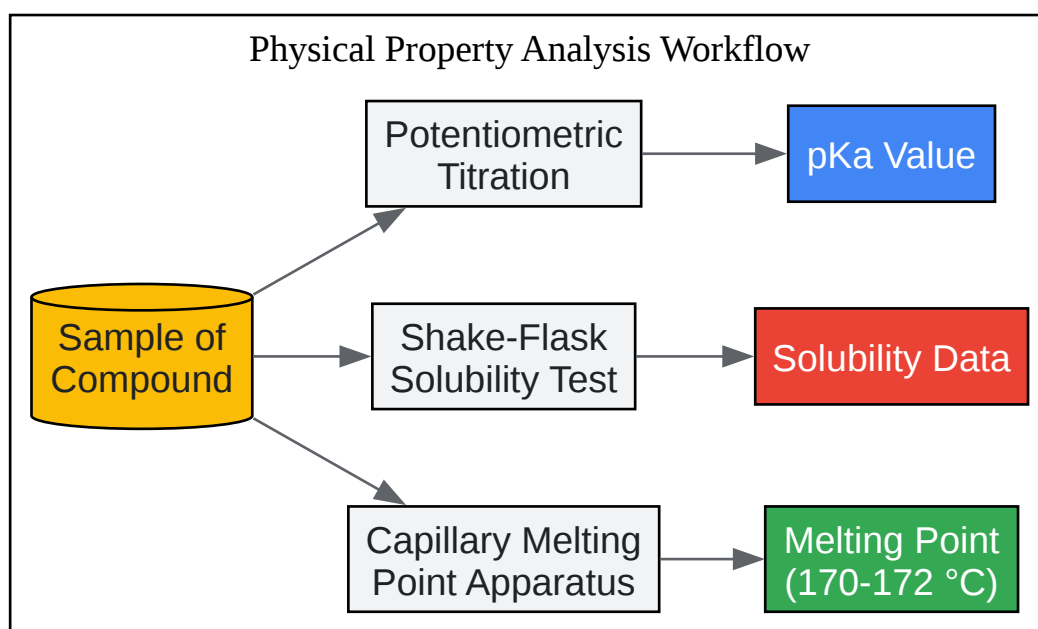
Methodology: The melting point can be determined using the capillary method.

- A small, dry sample of the crystalline solid is packed into a thin-walled capillary tube.
- The tube is placed in a calibrated melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point.

pKa Determination

Methodology: The pKa value can be determined by potentiometric titration.^[4]

- A precisely weighed sample of O-(cyclopropylmethyl)hydroxylamine HCl is dissolved in a suitable solvent, typically deionized water or a water-ethanol mixture.^[4]
- The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH) at a constant temperature.
- The pH of the solution is monitored using a calibrated pH meter after each addition of the titrant.
- A titration curve (pH vs. volume of titrant) is plotted. The pH at the half-equivalence point corresponds to the pKa of the hydroxylammonium ion.

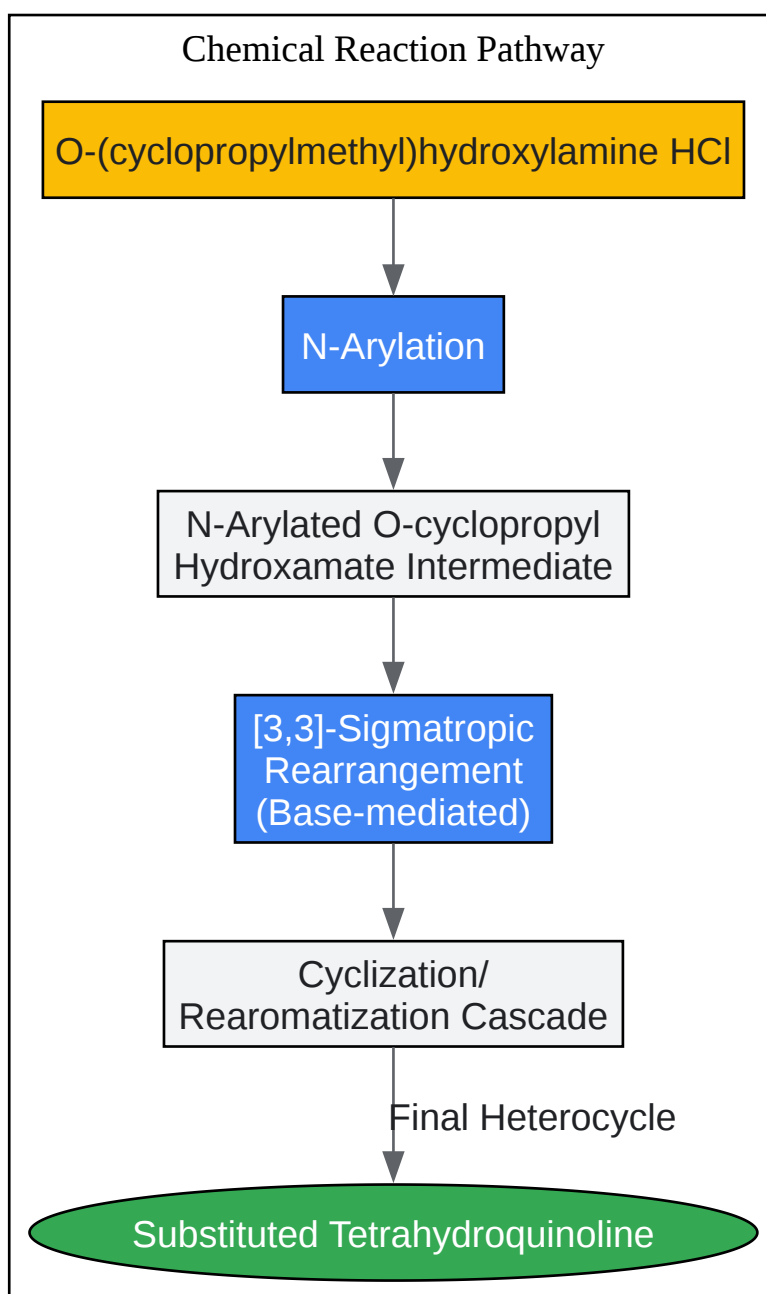


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Caption: General experimental workflow for physical property characterization.

Application in Chemical Synthesis

While no specific biological signaling pathways for this compound have been identified, its primary role in drug discovery is as a synthetic intermediate. It is a key reactant in di-heteroatom[1][1]-sigmatropic rearrangements to produce N-heterocycles, such as substituted tetrahydroquinolines.[2][9] This chemical transformation is highly valuable for building molecular complexity in the development of new therapeutic agents.



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Caption: Role in the[1][1]-sigmatropic rearrangement for N-heterocycle synthesis.

Safety and Handling

O-(cyclopropylmethyl)hydroxylamine HCl is associated with several hazard classifications. Users should consult the Safety Data Sheet (SDS) before handling.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3]
- Storage: Store at room temperature or between 2-8°C, often under an inert atmosphere like argon.[3][6]
- Personal Protective Equipment (PPE): Standard laboratory PPE, including safety goggles, gloves, and a lab coat, should be worn during handling.

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